

Commercial Suppliers and Technical Guide for 4-[(Dimethylamino)methyl]benzonitrile

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Compound of Interest

Compound Name: 4-[(Dimethylamino)methyl]benzonitrile

Cat. No.: B188967

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial availability and technical specifications of **4-[(Dimethylamino)methyl]benzonitrile**. It is intended to serve as a valuable resource for researchers, scientists, and professionals engaged in drug development and other scientific endeavors.

Introduction

4-[(Dimethylamino)methyl]benzonitrile, with the CAS Number 35525-86-1, is a substituted aromatic nitrile. Its chemical structure, featuring a benzonitrile moiety and a dimethylaminomethyl group, makes it a versatile building block in organic synthesis. This compound and its derivatives are of interest in medicinal chemistry due to their potential as intermediates in the synthesis of pharmacologically active molecules. The presence of the tertiary amine and the nitrile group allows for a variety of chemical transformations, making it a valuable scaffold for the development of novel therapeutic agents.

Commercial Availability

A number of chemical suppliers offer **4-[(Dimethylamino)methyl]benzonitrile**, typically for research and development purposes. The table below summarizes the offerings from several key suppliers. Please note that purity levels and available quantities may vary.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity/Notes
Sigma-Aldrich	4-((Dimethylamino)methyl)benzonitrile	35525-86-1	C ₁₀ H ₁₂ N ₂	160.22	Available from various partner brands like BLD Pharmatech and Fluorochem. Purity specifications should be confirmed at the time of purchase.
BLD Pharm	4-((Dimethylamino)methyl)benzonitrile	35525-86-1	C ₁₀ H ₁₂ N ₂	160.22	Offers various analytical data upon request, including NMR, HPLC, and LC-MS.
Biosynth	4-((Dimethylamino)methyl)benzonitrile	35525-86-1	C ₁₀ H ₁₂ N ₂	160.22	Marketed as a reference standard for pharmaceutical testing.
ChemicalBook	4-[(DIMETHYLAMINO)METHYLBENZONITRILE	35525-86-1	C ₁₀ H ₁₂ N ₂	160.22	Lists multiple suppliers, including Chengdu HuaNa Chemicals

Co., Ltd. and
Shanghai
Jizhi
Biochemical
Technology
Co. Ltd.

P&S Chemicals	4- (Dimethylami no)methyl benzonitrile	35525-86-1	C ₁₀ H ₁₂ N ₂	-	Provides IUPAC name and synonyms.
Santa Cruz Biotechnolog y	4- [(dimethylami no)methyl]be nzonitrile	35525-86-1	-	-	For Research Use Only. Lot-specific data is available on the Certificate of Analysis.

Physicochemical Properties

The following table summarizes key physicochemical properties of **4-[(Dimethylamino)methyl]benzonitrile**. This data is compiled from various supplier safety data sheets and chemical databases.

Property	Value
CAS Number	35525-86-1[1]
Molecular Formula	C ₁₀ H ₁₂ N ₂ [1]
Molecular Weight	160.22 g/mol [1]
IUPAC Name	4-[(dimethylamino)methyl]benzonitrile
Synonyms	4-(dimethylaminomethyl)benzonitrile, N,N-dimethyl-4-cyanobenzylamine
Boiling Point	245.1 °C (Predicted)[2]
Appearance	Solid (form may vary)

Synthesis Protocol

A general method for the synthesis of **4-[(Dimethylamino)methyl]benzonitrile** involves the reaction of 4-cyanobenzyl bromide with dimethylamine.

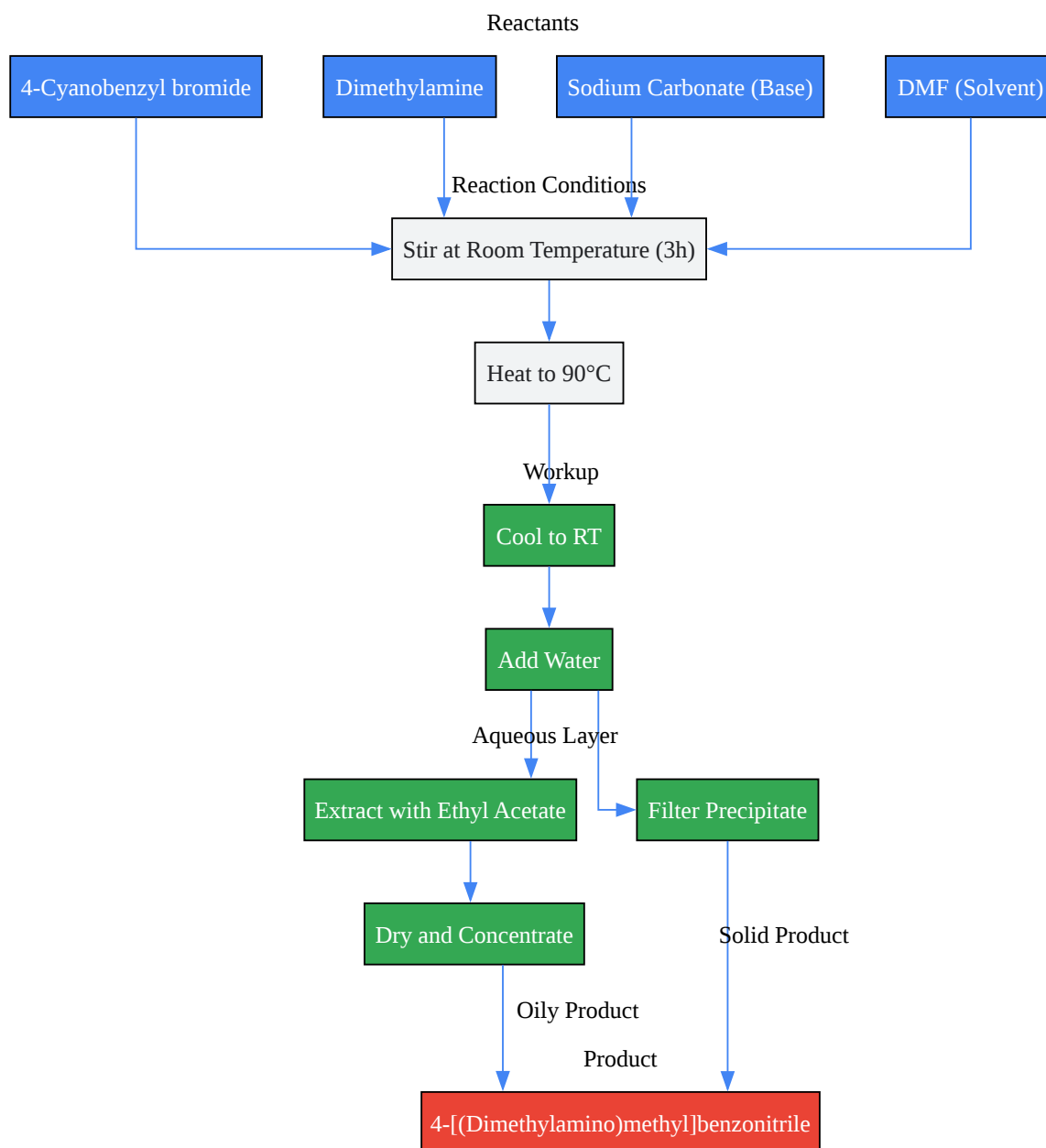
Experimental Protocol: Synthesis of 4-[(Dimethylamino)methyl]benzonitrile

Materials:

- 4-Cyanobenzyl bromide
- Dimethylamine solution
- Sodium carbonate
- N,N-Dimethylformamide (DMF)
- Ethyl acetate
- Water
- Anhydrous sodium sulfate

Procedure:

- Dissolve 4-cyanobenzyl bromide (0.05 mol), sodium carbonate (0.056 mol), and dimethylamine (0.056 mol) in N,N-dimethylformamide (75 mL) in a round-bottom flask.[\[3\]](#)
- Stir the reaction mixture at room temperature for 3 hours.[\[3\]](#)
- Heat the mixture to 90°C and continue the reaction until completion (monitoring by TLC is recommended).[\[3\]](#)
- After the reaction is complete, cool the mixture to room temperature.[\[3\]](#)
- Add water (200 mL) and stir at 0°C. If a precipitate forms, collect the crystals by filtration, wash with cold water, and dry under vacuum.[\[3\]](#)
- Extract the filtrate with ethyl acetate.[\[3\]](#)
- Combine the organic layers, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to obtain the product.[\[3\]](#)



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Synthetic Workflow for **4-[(Dimethylamino)methyl]benzonitrile**.

Applications in Drug Discovery and Development

While specific literature on the biological activity of **4-[(Dimethylamino)methyl]benzonitrile** is limited, its structural motifs are present in molecules with known pharmacological relevance. The dimethylaminomethyl group can serve as a key pharmacophore, and the benzonitrile moiety can participate in various interactions with biological targets.

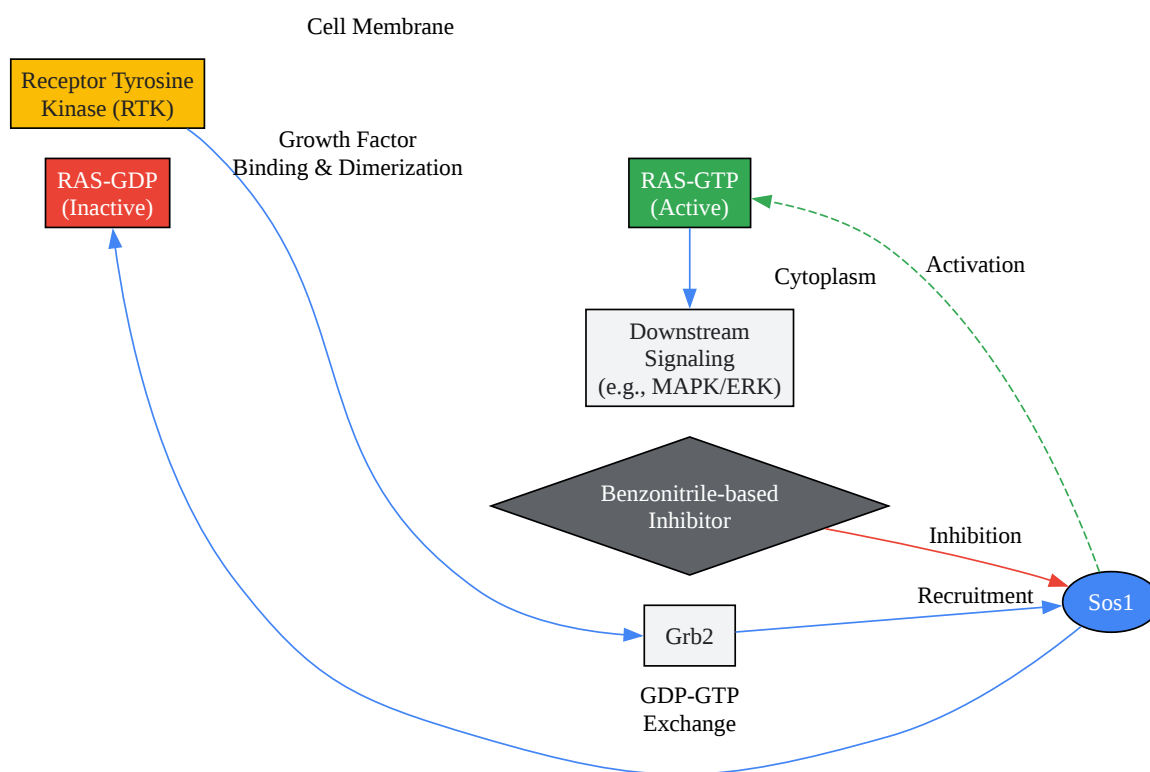
Representative Application: Building Block for Enzyme Inhibitors

Analogues of **4-[(Dimethylamino)methyl]benzonitrile**, such as 4-(aminomethyl)-3-methylbenzonitrile, have been utilized as key building blocks in the synthesis of potent and selective enzyme inhibitors. For instance, these scaffolds have been incorporated into inhibitors of the Son of Sevenless homolog 1 (Sos1), a crucial protein in the RAS signaling pathway, which is often dysregulated in cancer.

The primary amine of the aminomethyl group can be used to form covalent bonds with a heterocyclic core, while the benzonitrile group can occupy a specific binding pocket of the target protein, contributing to the inhibitor's potency and selectivity.

Sos1-Mediated RAS Activation Pathway

The Sos1 protein is a guanine nucleotide exchange factor (GEF) that activates RAS proteins by promoting the exchange of GDP for GTP. Activated RAS then triggers downstream signaling cascades, such as the MAPK/ERK pathway, leading to cell proliferation, differentiation, and survival. In many cancers, mutations in RAS lead to its constitutive activation. Inhibiting the interaction between Sos1 and RAS is a promising therapeutic strategy to counteract this oncogenic signaling.



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Sos1-Mediated RAS Activation Pathway and Point of Inhibition.

Safety and Handling

4-[(Dimethylamino)methyl]benzonitrile should be handled with care in a laboratory setting. It is advisable to consult the Safety Data Sheet (SDS) from the supplier before use. General safety precautions include:

- Working in a well-ventilated area or fume hood.

- Wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Avoiding inhalation of dust or vapors.
- Preventing contact with skin and eyes.

Conclusion

4-[(Dimethylamino)methyl]benzonitrile is a commercially available chemical with potential applications as a building block in medicinal chemistry and other areas of organic synthesis. This guide provides a summary of its suppliers, physicochemical properties, a general synthesis protocol, and a representative application in the context of drug discovery. Researchers are encouraged to consult supplier-specific documentation for the most accurate and up-to-date information.

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References

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